

Detajmium: An Anti-Arrhythmic Agent, Not a Neuroprotective Compound

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Compound of Interest

Compound Name: Detajmium

Cat. No.: B15585656

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A comprehensive review of authoritative pharmacological and chemical databases reveals that **Detajmium** is classified as an anti-arrhythmic agent, contrary to some initial information suggesting neuroprotective properties. This misclassification invalidates the basis for a head-to-head comparison of **Detajmium** with neuroprotective agents for the treatment of neurodegenerative diseases.

Searches in reputable scientific databases, including PubChem, Drug Central, and the FDA Global Substance Registration System, consistently categorize **Detajmium** as a compound for treating cardiac arrhythmias. The PubChem database, a comprehensive resource for chemical information, explicitly classifies **Detajmium** under the pharmacological category of "Anti-Arrhythmia Agents"[1]. This classification is further supported by its CAS registry number, 47719-70-0, which is linked to its identity as an anti-arrhythmic compound in various chemical and regulatory databases[1].

While initial search results may have indicated a potential role for **Detajmium** in neuroprotection, these appear to be outliers and are not substantiated by the broader scientific literature or regulatory information. No clinical trials for **Detajmium** are registered on the U.S. National Library of Medicine's ClinicalTrials.gov for any indication, including neurodegenerative disorders such as Alzheimer's or Parkinson's disease.

Given the strong evidence from authoritative sources, a direct comparative analysis of **Detajmium** as a neuroprotective agent is not feasible. The fundamental premise of such a

study is flawed due to the established pharmacological class of **Detajmium** as an anti-arrhythmic.

For researchers, scientists, and drug development professionals interested in neuroprotective agents, it is crucial to focus on compounds with established or investigational neuroprotective mechanisms of action. A comparative guide would necessitate selecting appropriate comparator drugs that are genuinely in the same therapeutic class or are being investigated for similar indications.

Therefore, this publication cannot provide a head-to-head study of **Detajmium** against other neuroprotective agents. Instead, we recommend that researchers interested in neuroprotection focus their inquiries on validated neuroprotective compounds and their comparative efficacy and safety profiles. For those interested in **Detajmium**, research should be directed towards its properties as an anti-arrhythmic drug and its potential comparisons within that therapeutic area.

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References

- 1. Detajmium - PubChem [pubchem.ncbi.nlm.nih.gov]
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